

An In-depth Technical Guide to Reveromycin C from Streptomyces sp.

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Compound of Interest

Compound Name: *Reveromycin C*

Cat. No.: *B15601952*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Reveromycin C**, a polyketide natural product with significant therapeutic potential. We will delve into the producing organism, *Streptomyces* sp., its cultivation for **Reveromycin C** production, the compound's biosynthesis, mechanism of action, and its diverse biological activities. This guide also includes detailed experimental methodologies and quantitative data to support further research and development.

The Producing Organism: *Streptomyces* sp. SN-593

Reveromycin C is produced by the soil-dwelling actinomycete, *Streptomyces* sp. strain SN-593.^{[1][2]} This strain has also been classified as *Actinacidiphila reveromycinica* SN-593.^[3] *Streptomyces* are Gram-positive, filamentous bacteria renowned for their ability to produce a wide array of secondary metabolites with diverse biological activities, including many clinically important antibiotics.^[2]

Cultivation of *Streptomyces* sp. SN-593 for Reveromycin Production

Successful production of **Reveromycin C** relies on optimized fermentation conditions. Submerged batch fermentation is a common technique for cultivating *Streptomyces* species to enhance the yield of bioactive compounds.^[2]

Experimental Protocol: Inoculum Preparation and Fermentation

A detailed protocol for the cultivation of a related *Streptomyces* strain, *S. yanglinensis* 3-10, for reveromycin production provides a solid foundation for cultivating *Streptomyces* sp. SN-593.[2]

- Spore Suspension Preparation:

- Cultivate *Streptomyces* sp. SN-593 on a suitable agar medium, such as ISP-2 medium, at $28 \pm 2^\circ\text{C}$ for 7 days to allow for sporulation.[2]
- Harvest spores by scraping and suspending them in a 20% glycerol solution.[2]
- Store the spore suspension as glycerol stock at -80°C for long-term preservation.[2]

- Inoculum Preparation:

- Prepare a seed culture by inoculating a 250 mL flask containing 100 mL of ISP-2 medium (4 g/L yeast extract, 4 g/L D-glucose, 10 g/L malt extract, pH 7.0) with the spore suspension (e.g., 5 mL of 1×10^8 spores/mL).[2]
- Incubate the seed culture on a rotary shaker at 28°C and 150 rpm for 24 hours.[2]

- Production Fermentation:

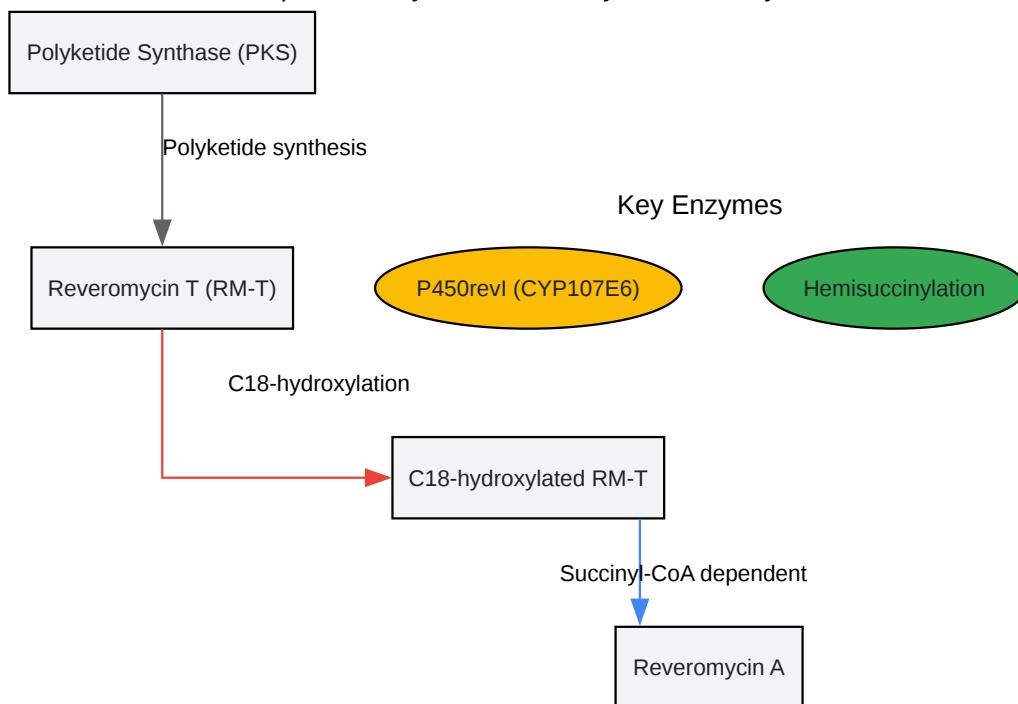
- Inoculate a production medium with the seed culture. An optimized production medium for a related strain consists of: 3% soluble starch, 0.75% peptone, 0.025% yeast extract, 1% soybean meal, 0.5 g/L $\text{K}_2\text{HPO}_4 \cdot 3\text{H}_2\text{O}$, 0.7 g/L KH_2PO_4 , 0.4 g/L $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$, 0.02 g/L $\text{MnSO}_4 \cdot \text{H}_2\text{O}$, and 0.01 g/L $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$.[2]
- Conduct fermentation in a fermenter with optimized parameters. For *S. yanglinensis*, optimal conditions were found to be a pH of 6.5, an aeration rate of 0.75 vvm, and an agitation rate of 200 rpm for up to 72 hours.[4] The optimal carbon source for this strain was determined to be starch or glucose.[4]

Biosynthesis of Reveromycins

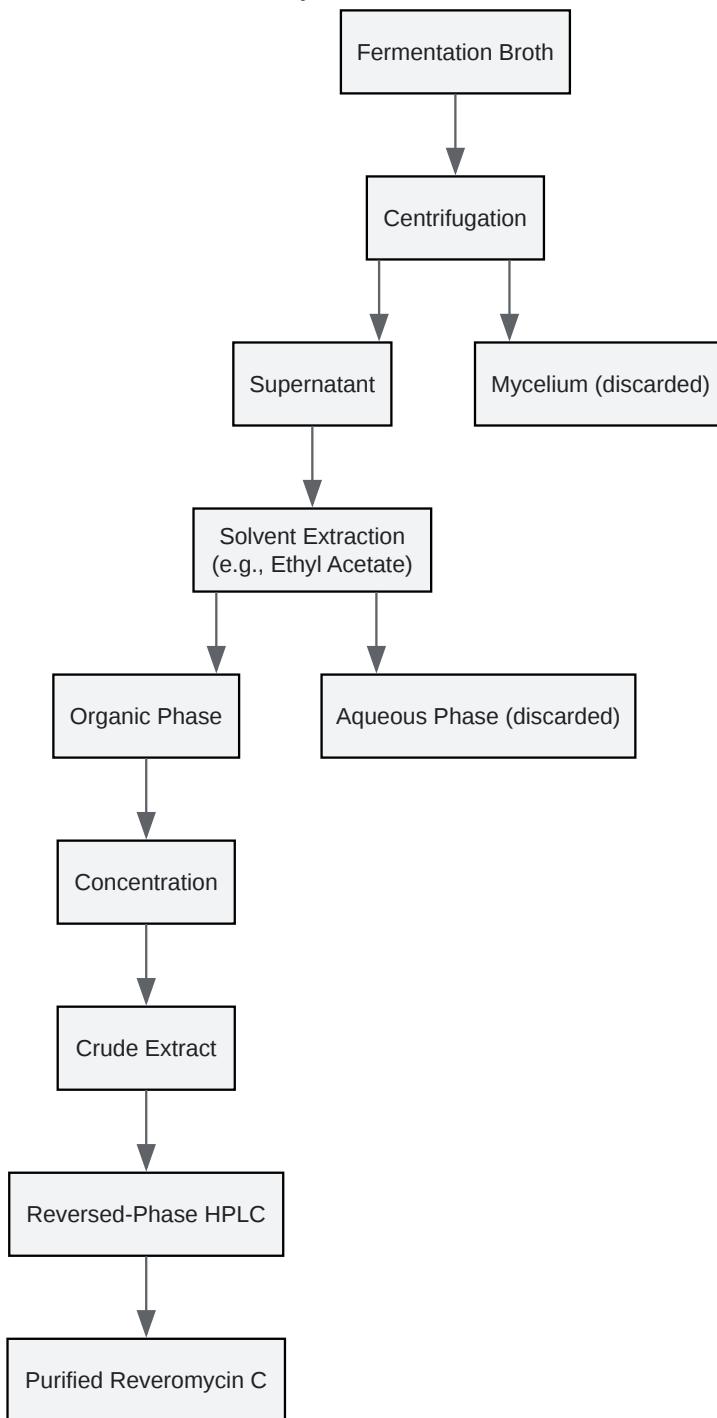
Reveromycins are polyketides, a class of natural products synthesized by large, multi-domain enzymes called polyketide synthases (PKSs).[1] The biosynthesis of reveromycins in

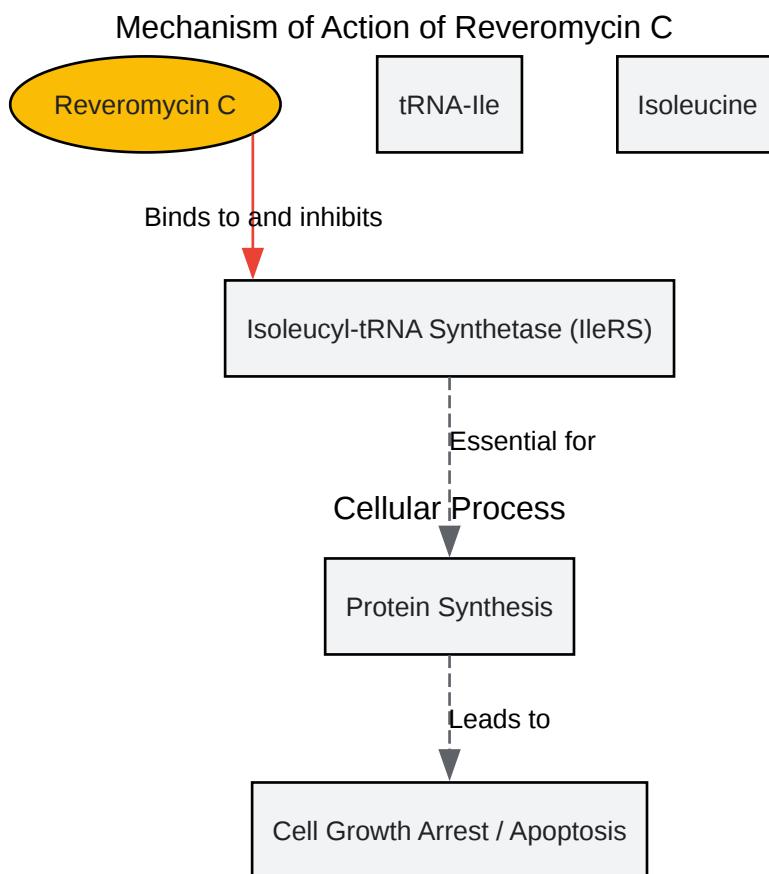
Streptomyces sp. SN-593 involves a modular type I PKS.^[1] The structural diversity of reveromycins, including **Reveromycin C**, arises from the utilization of various unusual extender units by specific modules of the PKS.^[1] A key enzyme in the biosynthesis of Reveromycin A is the cytochrome P450 enzyme, P450revI, which catalyzes the C18-hydroxylation of the precursor RM-T.^[3]

Simplified Biosynthetic Pathway of Reveromycin A

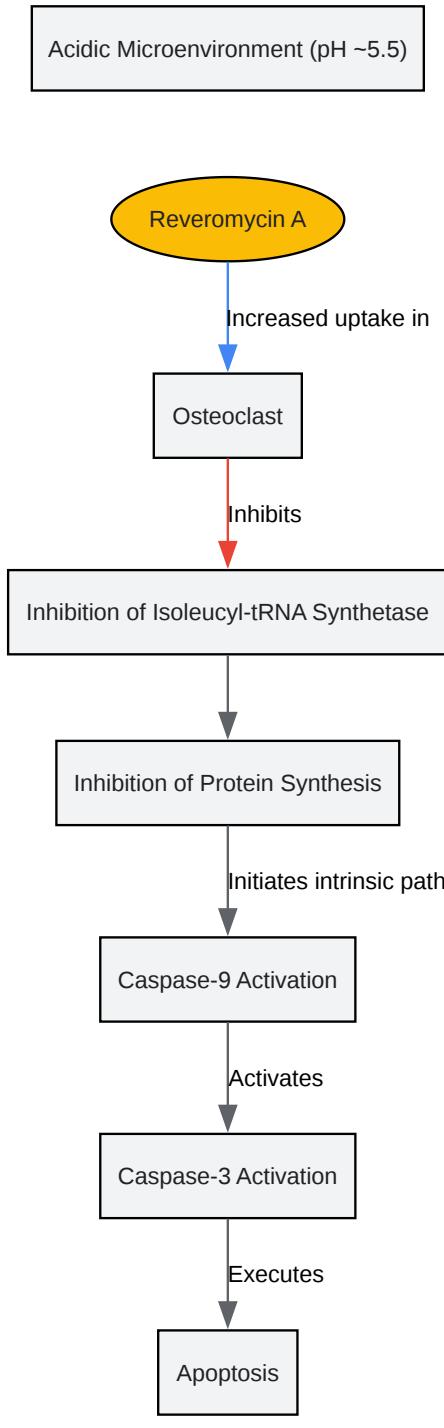


Workflow for Reveromycin C Extraction and Purification





Reveromycin A-Induced Apoptosis in Osteoclasts

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